

CHIR-124 Stock Solution & In Vitro Reconstitution

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Compound Focus: Chir-124

CAS No.: 405168-58-3

Cat. No.: S548233

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The table below summarizes the key quantitative data for preparing a standard **CHIR-124** stock solution.

Parameter	Specification
Recommended Stock Concentration	7.14 mg/mL (17.00 mM) in DMSO [1] [2]
Solubility in DMSO	≥ 7.14 mg/mL (17.00 mM) [1] [2]
Molecular Weight	419.91 g/mol [1] [2] [3]
CAS Number	405168-58-3 [1] [3]

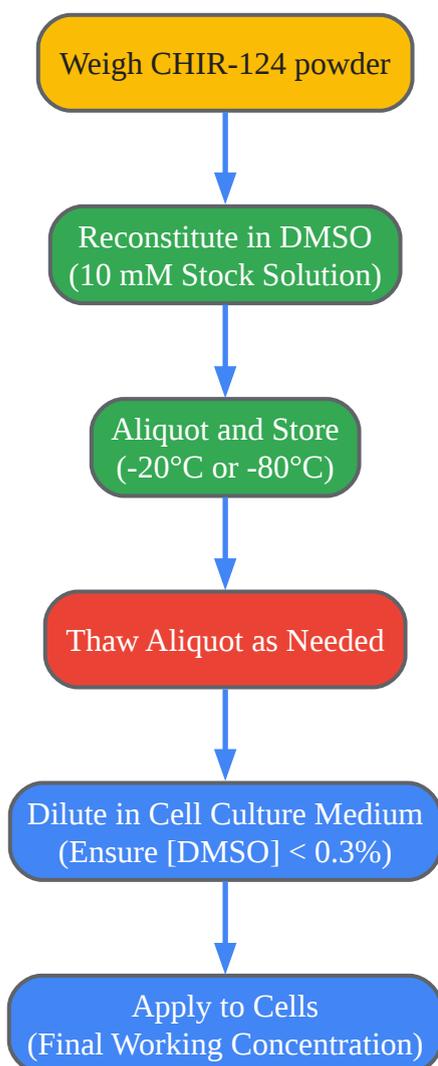
Protocol: Preparing 1 mL of 10 mM Stock Solution

- Calculate the mass needed: To prepare 1 mL of a 10 mM solution, you will need $(10 \times 10^{-3}) \text{ mol/L} \times 0.001 \text{ L} \times 419.91 \text{ g/mol} = \mathbf{0.004199 \text{ g}}$ or approximately **4.2 mg** of **CHIR-124**.
- Weigh out 4.2 mg of **CHIR-124** solid.
- Transfer the compound to a 1 mL volumetric vial.
- Add anhydrous DMSO to bring the total volume to 1 mL. Mix thoroughly until the solid is completely dissolved.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at **-20°C for 1 year or -80°C for 2 years** [1].

Protocol: Preparing Cell Culture Working Solutions The stock solution must be diluted into the cell culture medium. The final DMSO concentration should typically be kept below 0.3% to minimize cytotoxicity.

- **Example 1:** To achieve a final working concentration of 1 μM **CHIR-124** in 1 mL of medium, add ($\frac{1 \mu\text{M}}{10,000 \mu\text{M}} \times 1000 \mu\text{L} = 0.1 \mu\text{L}$) of the 10 mM stock solution.
- **Example 2:** For a final working concentration of 100 nM, add ($\frac{100 \text{ nM}}{10,000,000 \text{ nM}} \times 1000 \mu\text{L} = 0.01 \mu\text{L}$) of stock. It is highly recommended to prepare an intermediate dilution to ensure accuracy when pipetting such small volumes.

The diagram below illustrates the workflow for preparing and using **CHIR-124** solutions.



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Key Experimental Considerations for CHIR-124

- **DMSO Quality:** Use a fresh, high-quality, anhydrous DMSO bottle. DMSO is hygroscopic and absorbs water from the atmosphere, which can affect the solubility and stability of your stock solution over time [1].
- **Solubility in Other Solvents:** **CHIR-124** is reported to be insoluble in water and ethanol [2]. DMSO is the recommended solvent for creating concentrated stock solutions.

Troubleshooting Guide

Issue	Potential Cause	Solution
Precipitation in stock solution	Temperature shock during thawing; water contamination	Thaw frozen aliquots slowly at room temperature. Ensure the vial is sealed tightly and use anhydrous DMSO.
Precipitation in working solution	Rapid addition to aqueous buffer	Pre-warm/cool the culture medium. Add the DMSO stock slowly while vortexing or pipetting to mix thoroughly.
Loss of biological activity	Repeated freeze-thaw cycles; improper storage	Store single-use aliquots at recommended temperatures. Avoid more than 3 freeze-thaw cycles.

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References

1. CHIR-124 | Checkpoint Kinase (Chk) Inhibitor [[medchemexpress.com](https://www.medchemexpress.com)]
2. CHIR-124 | Chk inhibitor | Mechanism | Concentration [[selleckchem.com](https://www.selleckchem.com)]
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